

Precocene I: Application Notes and Protocols for Inducing Sterility in Adult Insects

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Compound of Interest

Compound Name: *Precocene I*

Cat. No.: B095214

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Introduction

Precocene I, a chromene derivative first isolated from the plant *Ageratum houstonianum*, is a potent anti-juvenile hormone agent. It induces sterility in a variety of insect species by inhibiting the biosynthesis of juvenile hormone (JH), a critical regulator of development, reproduction, and behavior.[1][2] This document provides detailed application notes and protocols for the use of **Precocene I** to induce sterility in adult insects for research and pest management applications.

Precocene I's mechanism of action involves the targeted destruction of the corpora allata (CA), the glands responsible for JH synthesis.[2] This cytotoxic effect is particularly potent in insects where the CA are actively producing JH.[2] The resulting JH deficiency leads to a range of physiological and behavioral changes, including the inhibition of ovarian activation, reduced fecundity and fertility, and in some cases, precocious metamorphosis in larval stages.[1][2][3]

Data Summary: Precocene I Dosage and Effects

The following tables summarize the effective dosages and observed effects of **Precocene I** across various insect species and application methods.

Table 1: Oral Administration of **Precocene I**

Insect Species	Dosage	Application Method	Observed Effects	Reference
Bombus terrestris (Bumble Bee)	3 mg and 6 mg per 3 workers in 1 ml sugar water (1:1 w:v) consumed over 24h	Feeding	Decreased JH titer, reduced ovarian activation.[1][4]	[1][4]
Spodoptera litura (Oriental Leafworm)	2, 4, 6, and 8 ppm in diet (sprayed on castor leaves)	Feeding	Altered survival, pupation, fecundity, and egg hatchability. [5][6]	[5][6]
Spodoptera litura	60 ppm in diet (sprayed on castor leaves)	Feeding	97%, 87%, and 81% mortality in 2nd, 3rd, and 4th instar larvae, respectively.[5][6][7]	[5][6][7]
Spodoptera litura	0.2% in artificial diet	Feeding	Decreased α and β -esterase activity 48h post-treatment.[8]	[8]

Table 2: Topical Application of **Precocene I**

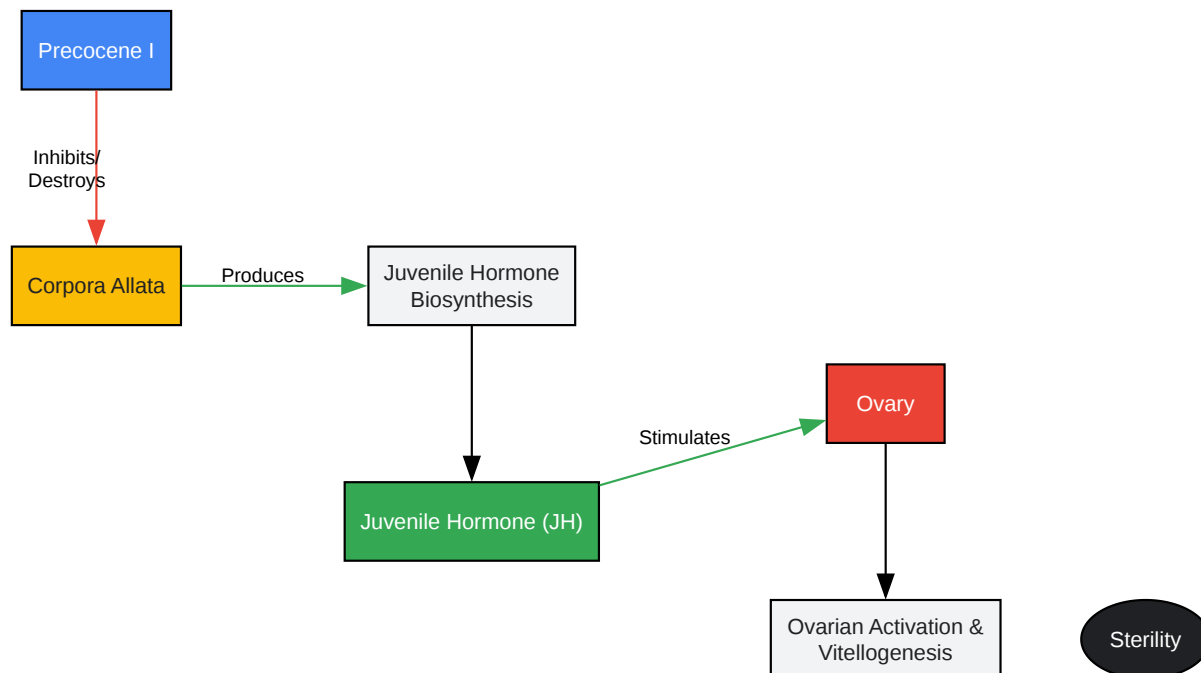
Insect Species	Dosage	Application Method	Observed Effects	Reference
Spodoptera littoralis (Egyptian Cotton Leafworm)	15, 30, 90, 120, 150 μ g/larva (5th instar)	Topical	Drastically reduced fecundity and fertility; complete sterility at all doses.[3][9]	[3][9]
Spodoptera littoralis	15, 30, 90, 120, 150 μ g/larva (6th instar)	Topical	Drastically reduced fecundity and fertility; complete sterility at 30 and 150 μ g/larva .[3][9] LD50 of 234.96 μ g/larva .[10][11]	[3][9][10][11]

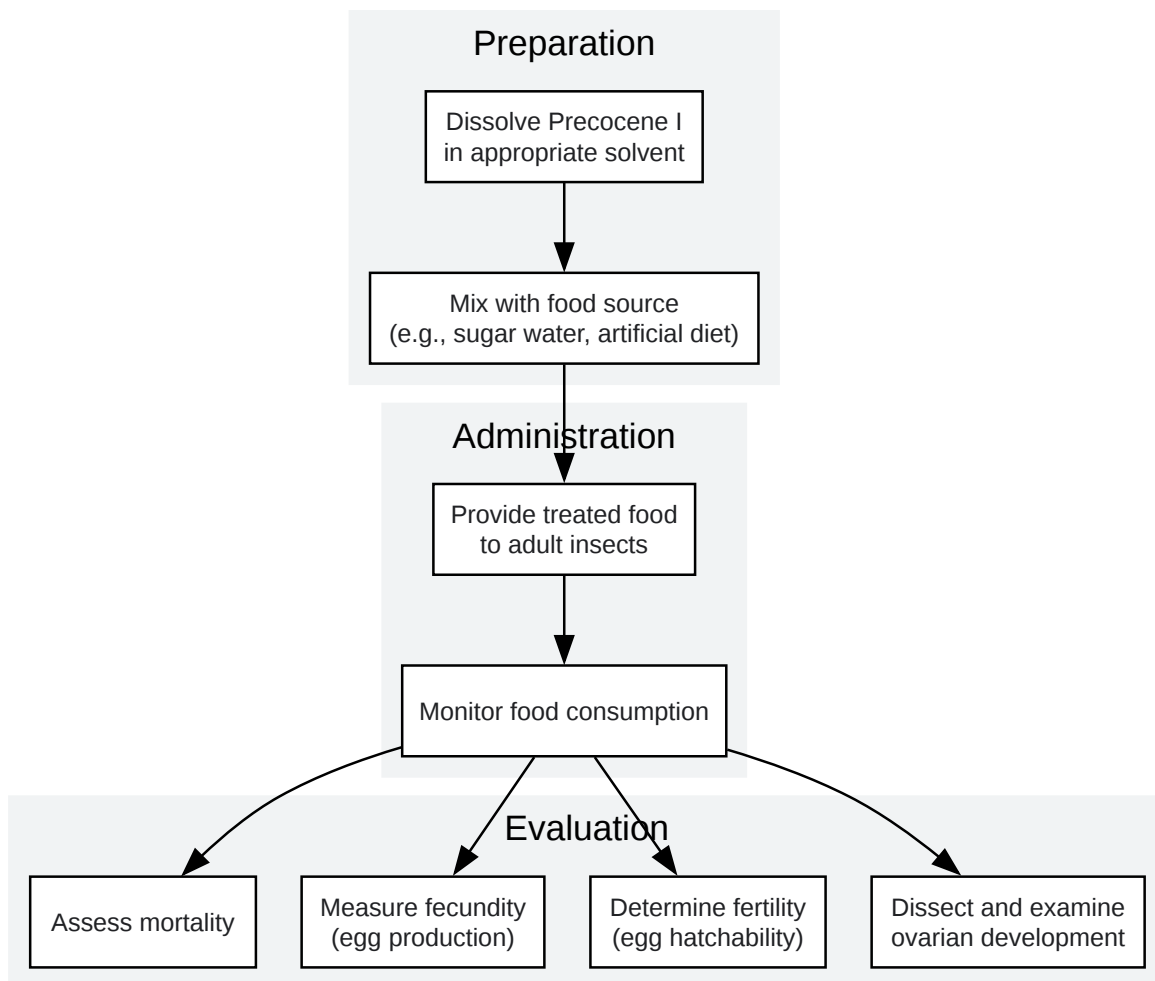
Table 3: Egg Immersion in **Precocene I** Solution

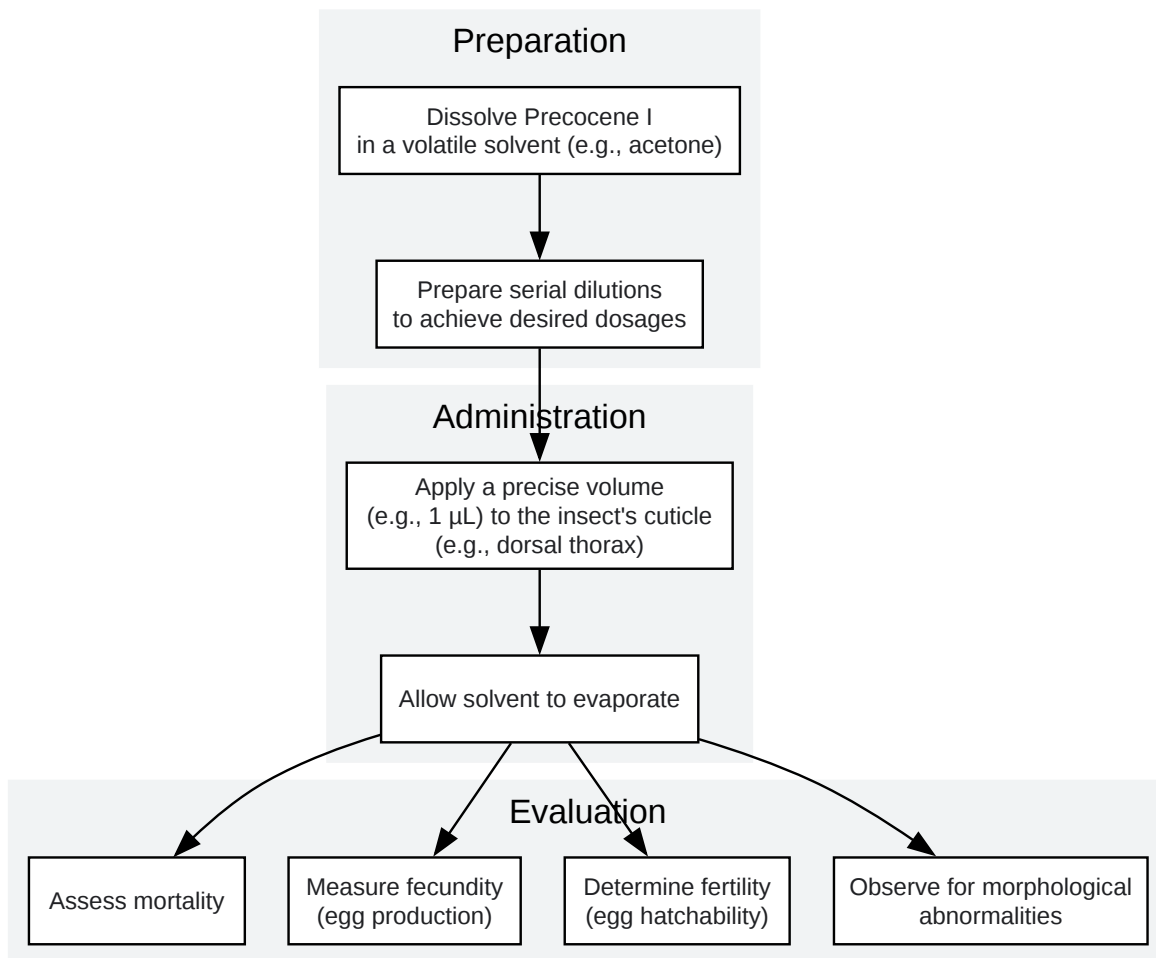
Insect Species	Concentration	Application Method	Observed Effects	Reference
Eurygaster integriceps (Sunn Pest)	1, 5, 10, 20, 50 μ g/mL	Egg Immersion	Increased egg and nymphal mortality; LC50 of 15.4 μ g/mL for 2-day-old eggs and 15 μ g/mL for 5-day-old eggs. [12]	[12]

Signaling Pathway and Experimental Workflows

The following diagrams illustrate the mechanism of action of **Precocene I** and standardized experimental workflows.







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References

- 1. journals.biologists.com [journals.biologists.com]
- 2. academic.oup.com [academic.oup.com]

- 3. [PDF] Disruptive Impact of Precocene I (juvenile hormone-antagonist) on the Adult Performance and Reproductive Potential of the Egyptian Cotton Leafworm *Spodoptera littoralis* Boisduval (Lepidoptera: Noctuidae) | Semantic Scholar [semanticscholar.org]
- 4. Precocene-I inhibits juvenile hormone biosynthesis, ovarian activation, aggression and alters sterility signal production in bumble bee (*Bombus terrestris*) workers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. mdpi.com [mdpi.com]
- 7. Efficacy of Precocene I from *Desmosstachya bipinnata* as an Effective Bioactive Molecules against the *Spodoptera litura* Fab. and Its Impact on *Eisenia fetida* Savigny - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Effects of phytocompound Precocene 1 on the expression and functionality of the P450 gene in λ -cyhalothrin-resistant *Spodoptera litura* (Fab.) - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. innspub.net [innspub.net]
- 11. researchgate.net [researchgate.net]
- 12. jast.modares.ac.ir [jast.modares.ac.ir]
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